

# An In-Depth Technical Guide to N-(2,4-dichlorophenyl)imidodicarbonimidic diamide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>N</i> -(2,4-dichlorophenyl)imidodicarbonimidic diamide
CAS No.:	101252-14-6
Cat. No.:	B034024

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## Abstract

**N-(2,4-dichlorophenyl)imidodicarbonimidic diamide**, more commonly known as 1-(2,4-dichlorophenyl)biguanide, belongs to the class of aryl biguanides, a group of compounds that has garnered significant interest in medicinal chemistry. This technical guide provides a comprehensive overview of the chemical properties, a detailed synthesis protocol, and analytical characterization of its hydrochloride salt. Furthermore, it explores the potential biological activities of this compound, drawing insights from the well-established pharmacological profiles of structurally related biguanides. This document is intended to serve as a foundational resource for researchers engaged in the discovery and development of novel therapeutic agents.

## Chemical Identity and Physicochemical Properties

**N-(2,4-dichlorophenyl)imidodicarbonimidic diamide** is a synthetic compound characterized by a dichlorinated phenyl ring linked to a biguanide moiety. For practical laboratory use, it is typically prepared and handled as its hydrochloride salt to enhance stability and solubility.

Table 1: Physicochemical Properties of 1-(2,4-Dichlorophenyl)biguanide Hydrochloride

Property	Value	Source(s)
Systematic Name	N-(2,4-dichlorophenyl)imidodicarbonimidic diamide hydrochloride	[1]
Common Name	1-(2,4-Dichlorophenyl)biguanide hydrochloride	[1]
CAS Number	101252-14-6	[1]
Molecular Formula	$C_8H_9Cl_2N_5 \cdot HCl$	[1]
Molecular Weight	282.56 g/mol	[1][2]
Appearance	Expected to be a white to off-white solid	General knowledge
Solubility	Expected to be soluble in water and polar organic solvents	General knowledge

Chemical Structure:

Caption: Chemical structure of 1-(2,4-Dichlorophenyl)biguanide Hydrochloride.

## Synthesis and Purification

The synthesis of 1-arylbiguanide hydrochlorides is a well-established process, typically involving the condensation of an appropriate anilinium salt with dicyandiamide.[3][4] The following protocol is adapted from general methods for the preparation of this class of compounds.

## Synthesis Workflow

Caption: General workflow for the synthesis of 1-(2,4-Dichlorophenyl)biguanide HCl.

## Detailed Experimental Protocol

Materials:

- 2,4-Dichloroaniline
- Concentrated Hydrochloric Acid (HCl)
- Dicyandiamide
- Deionized Water
- Ethanol

Procedure:

- **Formation of 2,4-Dichloroanilinium Chloride:** In a fume hood, dissolve 2,4-dichloroaniline in a minimal amount of ethanol. Slowly add an equimolar amount of concentrated hydrochloric acid dropwise while stirring. The anilinium salt may precipitate. The resulting mixture or solution can be used directly in the next step.
- **Reaction with Dicyandiamide:** To the solution/suspension of 2,4-dichloroanilinium chloride, add an equimolar amount of dicyandiamide and deionized water to achieve a suitable reaction concentration.
- **Reflux:** Heat the reaction mixture to reflux with continuous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Isolation:** Upon completion of the reaction, allow the mixture to cool to room temperature, and then cool further in an ice bath to facilitate the precipitation of the product. Collect the solid product by vacuum filtration and wash with cold deionized water.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the pure 1-(2,4-dichlorophenyl)biguanide

hydrochloride.

- Drying: Dry the purified product under vacuum to a constant weight.

## Analytical Characterization

Comprehensive analytical characterization is crucial to confirm the identity and purity of the synthesized compound. While specific experimental data for 1-(2,4-dichlorophenyl)biguanide hydrochloride is not readily available in the public domain, the expected spectral characteristics can be inferred from its structure and data from analogous compounds.

Table 2: Predicted Analytical Data

Technique	Expected Observations
<sup>1</sup> H NMR	Aromatic protons on the dichlorophenyl ring are expected to show characteristic shifts and coupling patterns. Protons of the biguanide moiety will likely appear as broad signals due to nitrogen quadrupolar effects and proton exchange.
<sup>13</sup> C NMR	Signals corresponding to the carbon atoms of the dichlorophenyl ring and the biguanide group are expected.
FT-IR	Characteristic absorption bands for N-H stretching, C=N stretching of the biguanide moiety, and C-Cl and aromatic C-H and C=C stretching of the phenyl ring are anticipated.
Mass Spectrometry	The mass spectrum should show a molecular ion peak corresponding to the free base (C <sub>8</sub> H <sub>9</sub> Cl <sub>2</sub> N <sub>5</sub> ) and a characteristic isotopic pattern due to the two chlorine atoms.

## Potential Biological Activities and Therapeutic Applications

The biguanide functional group is a key pharmacophore in several clinically important drugs, suggesting that **N-(2,4-dichlorophenyl)imidodicarbonimidic diamide** may possess a range of biological activities.

## Antimalarial Activity

Several aryl biguanides, most notably Proguanil, are effective antimalarial agents.<sup>[5]</sup> They typically act as prodrugs, being metabolized in vivo to a cyclic triazine metabolite that inhibits the dihydrofolate reductase (DHFR) enzyme in the malaria parasite. This inhibition disrupts the synthesis of nucleic acids, thereby preventing parasite replication. Given its structural similarity to other antimalarial biguanides, 1-(2,4-dichlorophenyl)biguanide is a candidate for investigation as a potential antimalarial agent.

## Antimicrobial Activity

Biguanides are known for their broad-spectrum antimicrobial properties.<sup>[6][7]</sup> The cationic nature of the biguanide moiety at physiological pH is thought to facilitate interaction with and disruption of negatively charged bacterial cell membranes, leading to cell death. Therefore, **N-(2,4-dichlorophenyl)imidodicarbonimidic diamide** warrants investigation for its potential antibacterial and antifungal activities.

## Other Potential Applications

Biguanide derivatives have been explored for a variety of other therapeutic applications, including as anticancer and antidiabetic agents. The precise biological profile of 1-(2,4-dichlorophenyl)biguanide would need to be determined through in vitro and in vivo screening.

## Conclusion

**N-(2,4-dichlorophenyl)imidodicarbonimidic diamide** is a readily synthesizable compound belonging to the pharmacologically significant class of aryl biguanides. This technical guide provides a framework for its preparation, purification, and characterization, and highlights its potential for further investigation as a therapeutic agent, particularly in the areas of infectious diseases. The information presented herein is intended to facilitate future research and development efforts centered on this and related compounds.

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